

# Application Notes: Sodium Hydrogen Adipate as a Stabilizer in Cosmetic Formulations

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## Compound of Interest

Compound Name: Sodium hydrogen adipate

Cat. No.: B101022

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## 1. Introduction

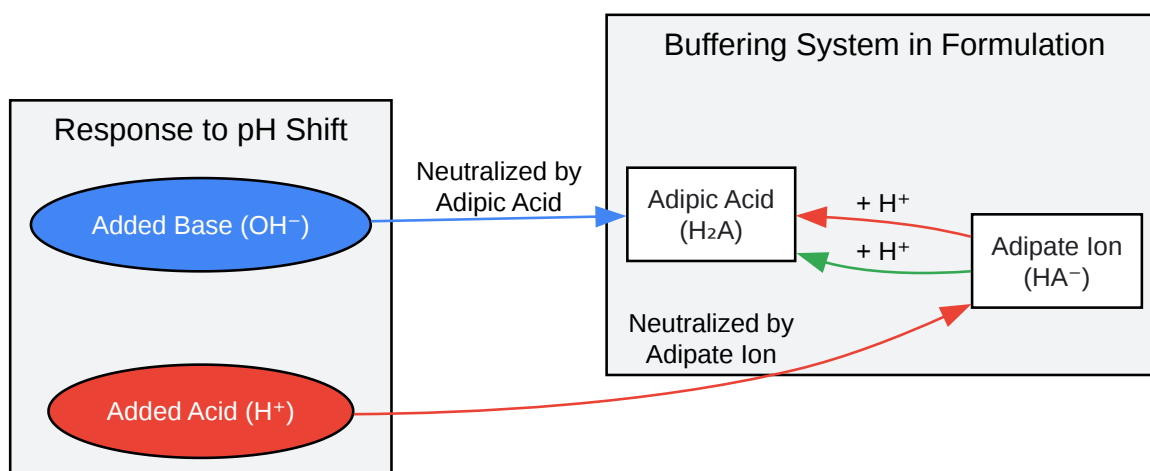
**Sodium hydrogen adipate** (monosodium adipate) is the monosodium salt of adipic acid, a dicarboxylic acid.<sup>[1][2]</sup> Its chemical formula is  $C_6H_9NaO_4$ .<sup>[2]</sup> In the cosmetic and personal care industry, maintaining the stability of a formulation throughout its shelf life is critical for product safety, efficacy, and consumer acceptance.<sup>[3][4]</sup> Chemical stability is often linked to maintaining an optimal pH range. **Sodium hydrogen adipate** serves as an effective stabilizer, primarily by acting as a buffering agent to control the pH of cosmetic products.<sup>[1][5]</sup> Its ability to resist pH changes helps preserve the physical and chemical integrity of formulations, enhance the performance of other ingredients, and extend product shelf life.<sup>[3][5]</sup>

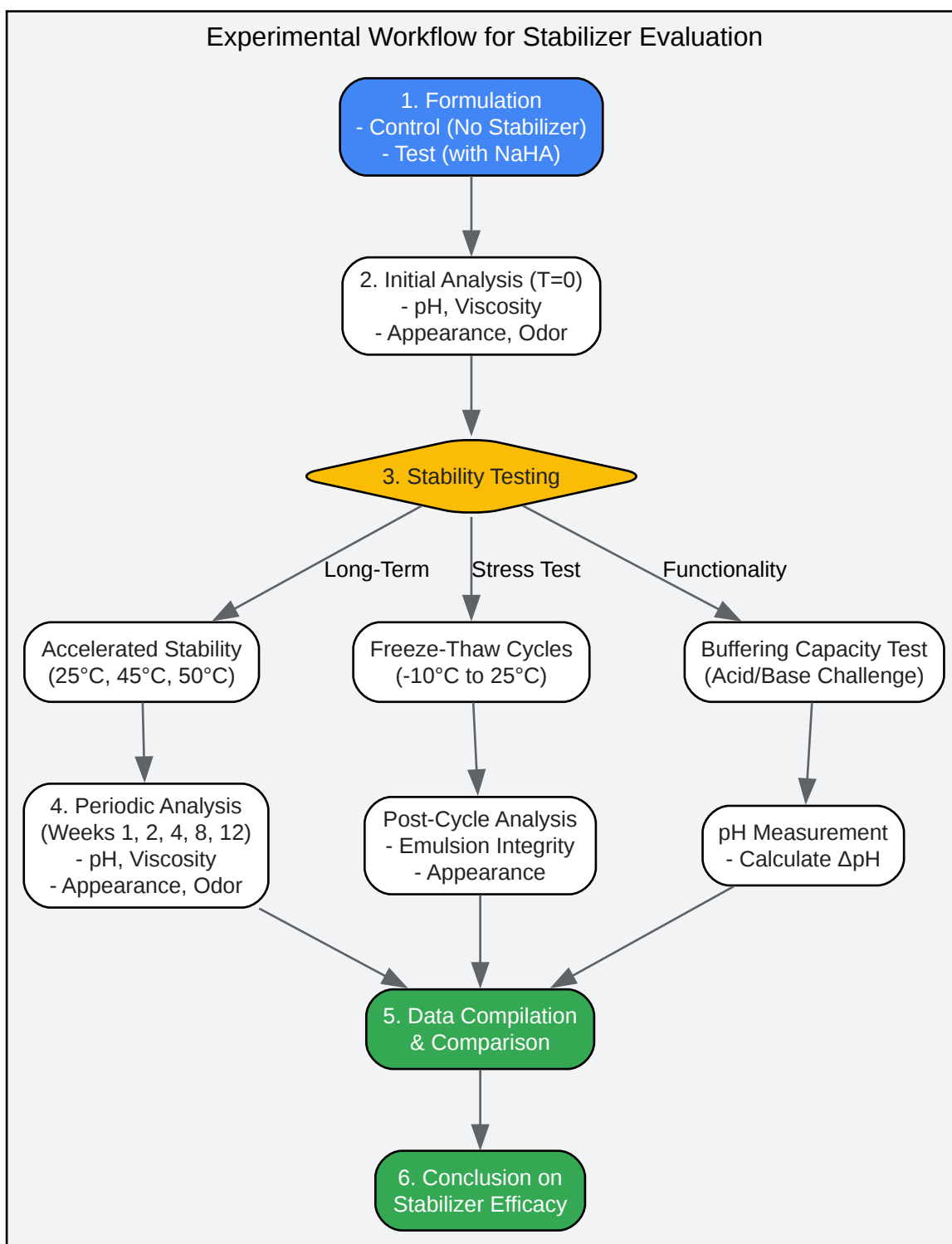
## 2. Mechanism of Action: pH Buffering

The primary stabilizing function of **sodium hydrogen adipate** stems from its action as a buffering agent.<sup>[5]</sup> A buffer system consists of a weak acid and its conjugate base, which work in equilibrium to resist significant pH changes when an acid or base is added to the system.<sup>[6][7]</sup>

**Sodium hydrogen adipate** is a salt of a weak acid (adipic acid) and a strong base (sodium hydroxide). In an aqueous solution, it contributes to an equilibrium between adipic acid and the adipate ion. This equilibrium allows it to neutralize both acidic and alkaline substances that may be introduced into the formulation or develop over time, thereby maintaining a stable pH.<sup>[5][7]</sup> This is crucial for the stability of emulsions, the efficacy of preservatives, and the integrity of

pH-sensitive active ingredients.[3] The parent compound, adipic acid, has a pKa of approximately 4.43, which informs the effective buffering range of this system.[8]





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